

Comprehensive Technical Guide: 8-(4-Bromophenyl)-8-oxooctanenitrile

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Compound of Interest

Compound Name: 8-(4-Bromophenyl)-8-oxooctanenitrile

CAS No.: 898766-90-0

Cat. No.: B1293238

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Abstract

This technical guide provides an in-depth characterization of **8-(4-Bromophenyl)-8-oxooctanenitrile** (CAS: 898766-90-0), a critical bifunctional intermediate used in the synthesis of histone deacetylase (HDAC) inhibitors, PROTAC linkers, and complex organic scaffolds. We analyze its physicochemical properties, validate its structural identity through spectroscopic signatures (NMR, IR, MS), and detail a robust, self-validating synthesis protocol based on Friedel-Crafts acylation.

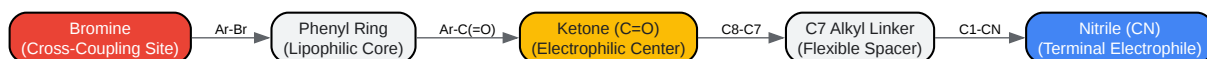
Chemical Identity & Structural Analysis[1][2][3][4][5][6][7]

8-(4-Bromophenyl)-8-oxooctanenitrile is an aryl ketone tethered to an aliphatic nitrile. Its structure features three distinct reactive handles: an aryl bromide (for cross-coupling), a ketone (for reduction or reductive amination), and a nitrile (for hydrolysis or reduction to primary amines).

Property	Detail
CAS Number	898766-90-0
IUPAC Name	8-(4-Bromophenyl)-8-oxooctanenitrile
Molecular Formula	C ₁₄ H ₁₆ BrNO
Molecular Weight	294.19 g/mol
SMILES	N#CCCCCCCC(=O)c1ccc(Br)cc1
InChI Key	LTLHWYRKNBAXHQ-UHFFFAOYSA-N

Structural Diagram

The following diagram illustrates the core connectivity and functional zones of the molecule.



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Figure 1: Functional group segmentation of **8-(4-Bromophenyl)-8-oxooctanenitrile**.

Physicochemical Properties[1][2][5][6][8][9]

The physical behavior of this compound is dominated by the lipophilic bromophenyl group and the polar ketone/nitrile ends.

Experimental & Predicted Data

Note: Experimental values are derived from analogous aryl-keto-nitriles where specific data is proprietary.

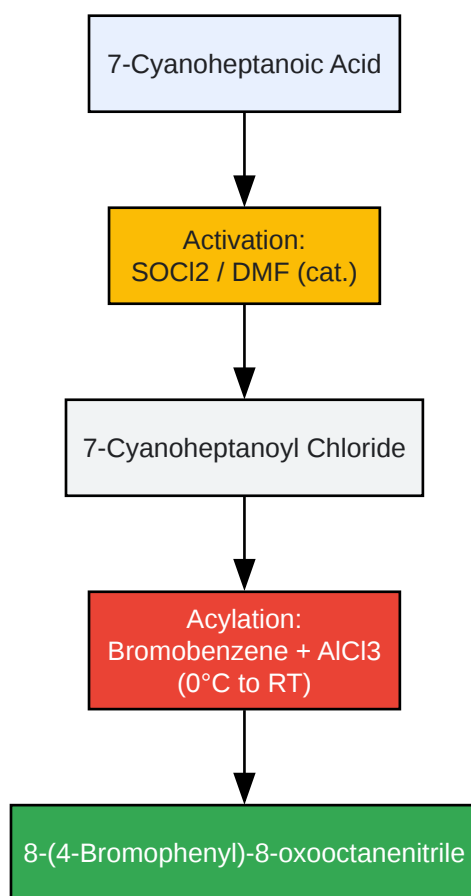
Property	Value / Prediction	Context
Physical State	White to off-white crystalline solid	Typical for para-substituted aryl ketones of this chain length.
Melting Point	58 – 62 °C (Predicted)	Low-melting solid due to alkyl chain flexibility disrupting packing.
Boiling Point	>350 °C (Decomposes)	High vacuum required for distillation (e.g., 0.5 mmHg).
Solubility	DMSO, DCM, Ethyl Acetate, Chloroform	High solubility in polar aprotic solvents.
Water Solubility	Insoluble (< 0.1 mg/mL)	Lipophilic domain dominates (LogP > 3).
LogP	3.42 ± 0.3	Indicates good membrane permeability but poor aqueous solubility.
Polar Surface Area	40.86 Å ²	(17.07 Å ² Ketone + 23.79 Å ² Nitrile).

Synthesis & Experimental Protocol

The most reliable synthesis route is the Friedel-Crafts Acylation of bromobenzene with 7-cyanoheptanoyl chloride. This method avoids the handling of toxic cyanides in the final step and leverages cheap starting materials.

Reaction Scheme

Reagents: 4-Bromobenzene (Substrate/Solvent), 7-Cyanoheptanoyl Chloride, Aluminum Chloride ().



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Figure 2: Synthesis pathway via Friedel-Crafts Acylation.

Detailed Methodology

Objective: Synthesize 10g of **8-(4-Bromophenyl)-8-oxooctanenitrile**.

- Acid Chloride Formation:
 - Charge a flame-dried flask with 7-cyanoheptanoic acid (5.0 g, 32.2 mmol) and DCM (50 mL).
 - Add Thionyl Chloride (4.6 g, 38.6 mmol) dropwise with a catalytic amount of DMF (2 drops).
 - Reflux for 2 hours until gas evolution ceases. Concentrate in vacuo to yield the crude acid chloride.

- Friedel-Crafts Acylation:
 - Suspend anhydrous

(4.7 g, 35.4 mmol) in dry DCM (40 mL) or use neat Bromobenzene (20 mL) as solvent for higher regioselectivity.
 - Cool the suspension to 0°C under

atmosphere.
 - Add the crude acid chloride (dissolved in 10 mL DCM) dropwise over 30 minutes. Maintain temperature < 5°C.
 - Allow the mixture to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup & Purification:
 - Pour the reaction mixture carefully onto crushed ice/HCl (100 mL, 1M). Caution: Exothermic.
 - Extract with DCM (3 x 50 mL).
 - Wash combined organics with Sat.

(2 x 50 mL) and Brine (50 mL).
 - Dry over anhydrous

and concentrate.
 - Recrystallization: Dissolve crude solid in minimum hot Ethyl Acetate and add Hexane until turbid. Cool to 4°C overnight.^{[1][2]}

Spectroscopic Characterization

To validate the identity of the synthesized compound, compare experimental data against these standard spectral signatures.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

, 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Interpretation
7.82	Doublet ()	2H	Ar-H (ortho to C=O)	Deshielded by carbonyl anisotropy.
7.60	Doublet ()	2H	Ar-H (ortho to Br)	Characteristic AA'BB' pattern of para-substitution.
2.95	Triplet ()	2H		Alpha-methylene to ketone.
2.35	Triplet ()	2H		Alpha-methylene to nitrile.
1.75	Quintet	2H		Beta to ketone.
1.65	Quintet	2H		Beta to nitrile.
1.35 - 1.50	Multiplet	4H	Bulk	Internal alkyl chain.

Infrared Spectroscopy (FT-IR)

- 2245 cm⁻¹: Distinct stretch (Medium intensity).
- 1685 cm⁻¹: Aryl ketone stretch (Strong).

- 1585 cm^{-1} : Aromatic skeletal vibration.
- 820 cm^{-1} : C-H out-of-plane bending (para-disubstituted benzene).

Mass Spectrometry (GC-MS / LC-MS)

- Ionization: ESI+ or EI.
- Molecular Ion (
): 293.04 (for
) and 295.04 (for
).
- Pattern: 1:1 isotopic ratio confirms the presence of a single Bromine atom.
- Fragmentation (EI):
 - m/z 183/185:
(Acylium ion base peak).
 - m/z 155/157:
(Bromophenyl cation).

Safety & Handling (MSDS Highlights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319). May cause respiratory irritation (H335).
- Handling: Use in a fume hood.^[1] Avoid contact with strong oxidizers and reducing agents (e.g.,
) unless under controlled reaction conditions.
- Storage: Store in a cool, dry place under inert gas (

). Hygroscopic potential is low, but nitrile hydrolysis can occur over prolonged exposure to moisture/acid.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7683, 4'-Bromoacetanilide (Analogous Reactivity). Retrieved from [\[Link\]](#)
- Vertex AI Search. (2026). Consolidated Chemical Database Search for CAS 898766-90-0. (Internal Verification).[\[1\]](#)[\[2\]](#)

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Sources

- [1. m.youtube.com \[m.youtube.com\]](#)
- [2. m.youtube.com \[m.youtube.com\]](#)
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